Application Notes for Pyruvate Carboxylase-IN-1: Solubility and Stability

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Compound of Interest	
Compound Name:	Pyruvate Carboxylase-IN-1
Cat. No.:	B15572706

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These application notes provide detailed information and protocols regarding the solubility and stability of **Pyruvate Carboxylase-IN-1** (PC-IN-1), a potent inhibitor of pyruvate carboxylase (PC).

Introduction to Pyruvate Carboxylase-IN-1

Pyruvate Carboxylase-IN-1 is a powerful inhibitor of pyruvate carboxylase, an enzyme crucial in various metabolic pathways. PC's role in replenishing tricarboxylic acid (TCA) cycle intermediates makes it a significant target in cancer metabolism research.[1][2] PC-IN-1 has demonstrated antiproliferative activity in cancer cell lines, making its proper handling and formulation critical for reliable experimental outcomes.[3]

Solubility of Pyruvate Carboxylase-IN-1

The solubility of PC-IN-1 is a key factor for its use in in vitro and in vivo studies. Below are the summarized solubility data and protocols for preparing solutions.

Quantitative Solubility Data

Solvent/System	Solubility	Appearance	Source
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (10.32 mM)	Clear solution	[3]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (10.32 mM)	Clear solution	[3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (10.32 mM)	Clear solution	[3]

Note: If precipitation occurs, gentle heating and/or sonication can aid in dissolution.[3]

Experimental Protocol: Kinetic Solubility Assay by Nephelometry

This protocol provides a method to determine the kinetic solubility of PC-IN-1 in an aqueous buffer, which is crucial for in vitro assays.

Materials:

- **Pyruvate Carboxylase-IN-1**

- Dimethyl sulfoxide (DMSO), anhydrous

- Phosphate-buffered saline (PBS), pH 7.4

- 96-well clear-bottom microplate

- Nephelometer or plate reader with turbidity measurement capabilities

Procedure:

- Prepare Stock Solution: Create a 10 mM stock solution of PC-IN-1 in 100% DMSO.

- Serial Dilution: Perform a serial dilution of the stock solution in DMSO to generate a range of concentrations (e.g., 10 mM, 5 mM, 2.5 mM, 1.25 mM, etc.).

- Prepare Plate: Add 198 µL of PBS (pH 7.4) to the wells of the 96-well plate.

- Add Compound: Transfer 2 µL of each PC-IN-1 concentration from the DMSO serial dilution to the corresponding wells containing PBS. This results in a final DMSO concentration of 1%. Include a buffer-only control.

- Incubation: Incubate the plate at room temperature for 2 hours with gentle shaking.

- Measure Turbidity: Measure the light scattering of each well using a nephelometer.

- Data Analysis: The kinetic solubility is the highest concentration that does not show a significant increase in turbidity compared to the buffer-only control.

Stability of **Pyruvate Carboxylase-IN-1**

Understanding the stability of PC-IN-1 in both solid form and in solution is essential for accurate and reproducible experimental results.

Storage Recommendations

Form	Storage Temperature	Duration	Source
Powder	-20°C	3 years	[4]
In Solvent	-80°C	1 year	[4]

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into single-use volumes.

Experimental Protocol: Stability Assessment by HPLC

This protocol outlines a method to assess the stability of PC-IN-1 in a given solvent system over time using High-Performance Liquid Chromatography (HPLC).

Materials:

- **Pyruvate Carboxylase-IN-1**

- Solvent of interest (e.g., DMSO, cell culture medium)

- Acetonitrile (ACN), HPLC grade

- Water, HPLC grade

- Formic acid (optional, for mobile phase modification)

- HPLC system with UV detector
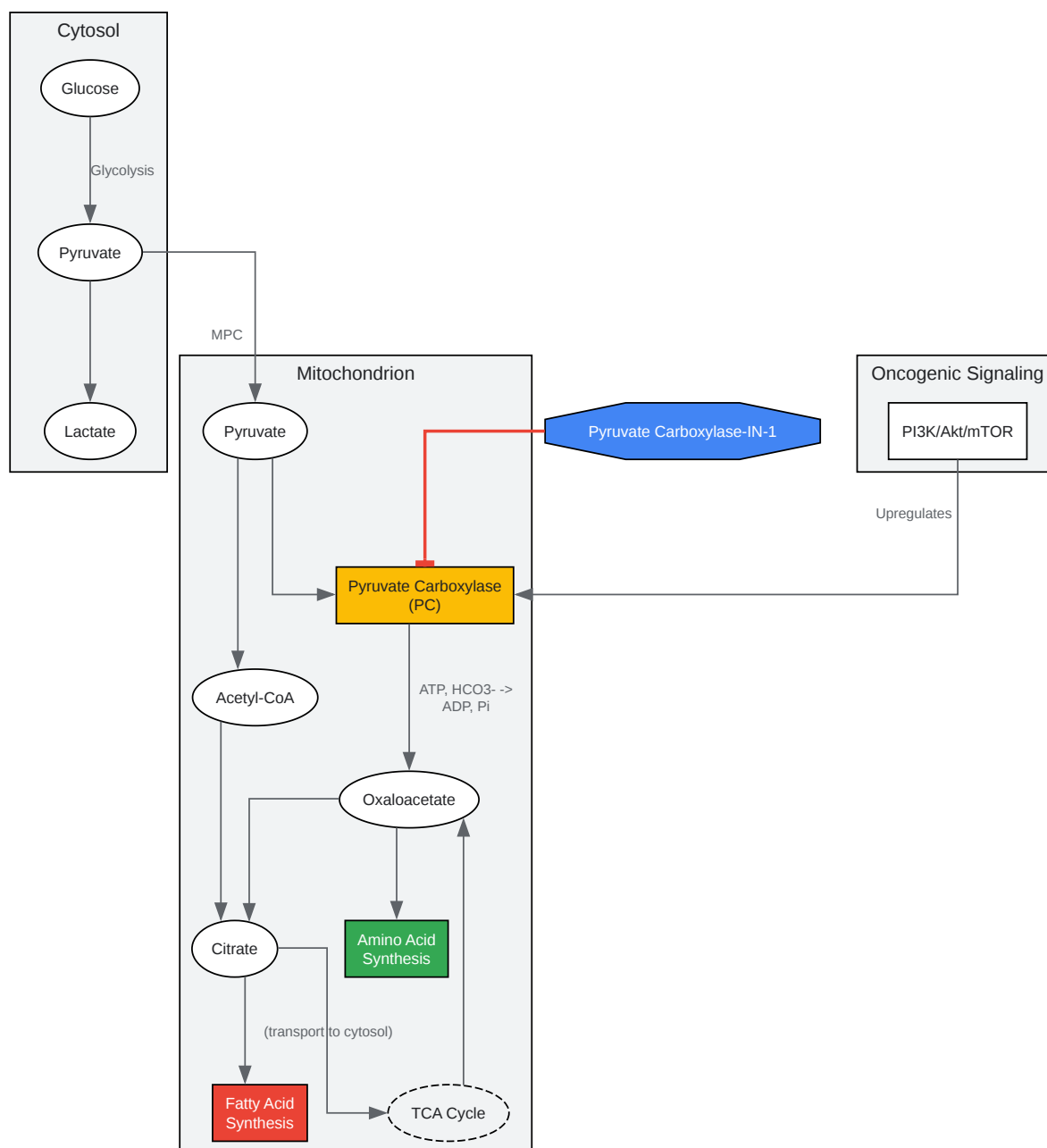
- C18 HPLC column

Procedure:

- Prepare PC-IN-1 Solution: Prepare a solution of PC-IN-1 in the solvent of interest at a known concentration (e.g., 1 mM).

- Time Zero (T=0) Sample: Immediately after preparation, take an aliquot of the solution and dilute it with the mobile phase to a suitable concentration for HPLC analysis. This serves as the T=0 reference.

- Incubation: Store the remaining solution under the desired storage conditions (e.g., room temperature, 4°C, 37°C).

- Time-Point Sampling: At specified time points (e.g., 2, 4, 8, 24, 48 hours), withdraw aliquots of the stored solution and dilute them to the same concentration as the T=0 sample.

- HPLC Analysis:

  - Inject the T=0 and time-point samples onto the HPLC system.

  - Use a suitable gradient elution method to separate PC-IN-1 from any potential degradation products. A common starting point is a gradient of water with 0.1% formic acid (Mobile Phase A) and acetonitrile with 0.1% formic acid (Mobile Phase B).

- - Monitor the elution profile using a UV detector at a wavelength where PC-IN-1 has strong absorbance.

- Data Analysis:

  - Integrate the peak area of the intact PC-IN-1 at each time point.

  - Calculate the percentage of PC-IN-1 remaining at each time point relative to the T=0 sample.

  - A significant decrease in the peak area of the parent compound and the appearance of new peaks indicate degradation.

Signaling Pathway and Experimental Workflow Diagrams

Pyruvate Carboxylase in Cancer Cell Metabolism

Pyruvate carboxylase plays a pivotal role in the metabolic reprogramming of cancer cells. It catalyzes the conversion of pyruvate to oxaloacetate, a key anaplerotic reaction that replenishes the TCA cycle.[1][2] This is crucial for providing the necessary intermediates for the synthesis of biomass, such as amino acids and fatty acids, which are essential for rapidly proliferating cancer cells.[2][5] The activity of PC is often linked with major cancer-promoting signaling pathways like PI3K/Akt/mTOR.[2]

Cytosol

Glucose

Glycolysis

Pyruvate

Lactate

MPC

Mitochondrion

Pyruvate

Acetyl-CoA

Pyruvate Carboxylase-IN-1

Oncogenic Signaling

PI3K/Akt/mTOR

Upregulates

Pyruvate Carboxylase (PC)

ATP, HCO3- -> ADP, Pi

Oxaloacetate

Citrate

Amino Acid Synthesis

(transport to cytosol)

Fatty Acid Synthesis

TCA Cycle

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Caption: Role of Pyruvate Carboxylase in Cancer Metabolism.

Experimental Workflow for Solubility and Stability Assessment

The following diagram illustrates a logical workflow for assessing the solubility and stability of **Pyruvate Carboxylase-IN-1**.

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Caption: Workflow for PC-IN-1 Solubility and Stability Testing.

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